

Heptafluoro-1-methoxypropane safety data sheet and handling precautions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Heptafluoro-1-methoxypropane

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Heptafluoro-1-methoxypropane: A Technical Safety and Handling Guide

This guide provides an in-depth overview of the safety protocols and handling precautions for **heptafluoro-1-methoxypropane** (CAS RN: 375-03-1).^{[1][2][3]} It is intended for researchers, scientists, and professionals in drug development who may work with this fluorinated ether. **Heptafluoro-1-methoxypropane**, also known as HFE-7000, is a colorless liquid utilized as a solvent, particularly for cleaning and degreasing in the electronics industry.^[1]

Core Safety and Physical Data

For quick reference, the fundamental physical and chemical properties of **heptafluoro-1-methoxypropane** are summarized below.

Physical and Chemical Properties

| Property | Value | Source |
|-------------------|--|--------------|
| Molecular Formula | C4H3F7O | [1][2][3] |
| Molecular Weight | 200.06 g/mol | [4] |
| Appearance | Colorless to light yellow clear liquid | |
| Density | 1.409 - 1.437 g/cm ³ | [1][2][3][5] |
| Melting Point | -123 °C | [1][2][3][5] |
| Boiling Point | 33-35 °C | [1][2][3][5] |
| Refractive Index | ~1.3597 (estimate) | [1][2][3] |
| Vapor Pressure | 565.98 mmHg | [5] |

Toxicological Data

Based on available data, **heptafluoro-1-methoxypropane** is not classified as a hazardous substance according to CLP regulation.[6] However, standard precautions for handling chemical substances should always be observed.

| Test | Result | Species | Source |
|-----------------|-------------|---------|--------|
| Oral LD50 | >2000 mg/kg | Rat | [6] |
| Oral LD50 | 30000 mg/kg | Mouse | [6] |
| Inhalation LC50 | >10300 ppm | Rat | [6] |

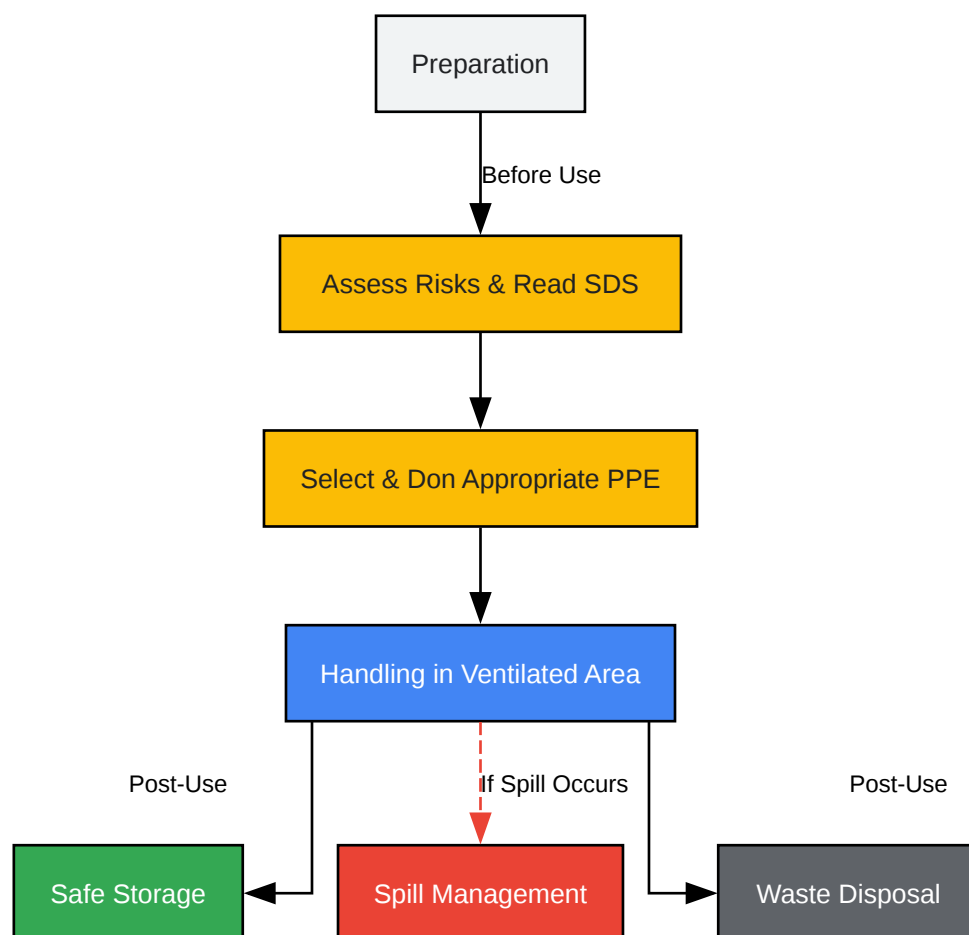
Experimental Protocols

Detailed experimental protocols for the cited toxicological studies are not extensively provided in the readily available safety data sheets. The LD50 and LC50 values are typically determined through standardized OECD (Organisation for Economic Co-operation and Development) test guidelines or equivalent methods. For instance, acute oral toxicity is often assessed using OECD Guideline 420 (Acute Oral Toxicity - Fixed Dose Procedure), while acute inhalation toxicity may follow OECD Guideline 403 (Acute Inhalation Toxicity). These protocols involve

administering the substance to laboratory animals (e.g., rats, mice) at various concentrations and observing the effects over a specified period to determine the dose that is lethal to 50% of the test population.

Safe Handling and Emergency Procedures

Proper handling of **heptafluoro-1-methoxypropane** is crucial to ensure laboratory safety. This involves a systematic approach from preparation to disposal.



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Caption: General workflow for handling chemical substances.

Handling Precautions:

- Ensure good ventilation or work in an area with an exhaust system.[6]

- Avoid contact with skin and eyes.[7][8]
- Wash hands and any exposed skin thoroughly after handling.[7][8]
- Do not eat, drink, or smoke when using this product.[8]
- Avoid breathing in vapors.[7][8]
- Keep the substance away from heat, sparks, and open flames.[6]

Storage:

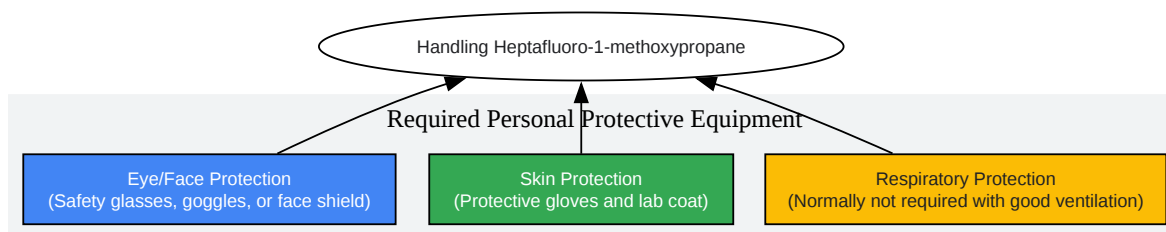
- Store in a cool, dry, and well-ventilated location.[6]
- Keep containers tightly sealed.[6]
- Protect from heat and direct sunlight.[6]
- Store at room temperature.[7]
- Keep in the original or a compatible container.[7]
- Incompatible with strong oxidizing agents.[7]

Spills and Disposal:

- In case of a spill, ensure adequate ventilation before entering the area.[6]
- Absorb the spill with inert material such as sand or earth.[9]
- Collect the absorbed material into a labeled container for disposal.[7][9]
- Dispose of waste in accordance with local, regional, and national regulations.

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to minimize exposure and ensure personal safety.



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Caption: Recommended PPE for handling **heptafluoro-1-methoxypropane**.

- Eye and Face Protection: Wear protective eyewear such as goggles, a face shield, or safety glasses.[7]
- Skin Protection: Wear protective gloves and appropriate protective clothing to prevent skin exposure.[10]
- Respiratory Protection: Under normal conditions with adequate ventilation, respiratory protection is not usually necessary.[7] In poorly ventilated areas or confined spaces, a self-contained breathing apparatus or an airline respirator should be used.[7]

First Aid Measures

In the event of exposure, follow these first aid guidelines:

- After Inhalation: Move the person to fresh air. If complaints arise, consult a doctor.[6]
- After Skin Contact: Immediately wash the affected area with soap and water and rinse thoroughly.[6] Contaminated clothing should be removed immediately.[6]
- After Eye Contact: Rinse the eyes immediately with plenty of water for several minutes, removing contact lenses if possible.[6]
- After Swallowing: Rinse the mouth with water. Do not induce vomiting.[6]

In all cases of significant exposure or if symptoms persist, seek medical attention.[6]

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